

Physical properties of 2-Bromo-5-isopropoxybenzoic acid (melting point, solubility)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-5-isopropoxybenzoic acid

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Technical Guide: Physical Properties of 2-Bromo-5-isopropoxybenzoic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide addresses the physical properties of **2-Bromo-5-isopropoxybenzoic acid**, specifically its melting point and solubility. Due to a lack of readily available experimental data for this specific isomer, this document provides data for the closely related isomer, 5-Bromo-2-isopropoxybenzoic acid, as a reference. Furthermore, it outlines detailed, generalized experimental protocols for determining these fundamental physical properties, which can be applied to the title compound.

Comparative Physical Properties

While specific data for **2-Bromo-5-isopropoxybenzoic acid** is not available in the reviewed literature, the properties of its isomer, 5-Bromo-2-isopropoxybenzoic acid, and a related compound, 4-isopropoxybenzoic acid, are presented below for comparative analysis.

| Compound | Molecular Formula | CAS Number | Melting Point (°C) | Solubility |
|----------------------------------|--|---------------|--|--|
| 2-Bromo-5-isopropoxybenzoic acid | C ₁₀ H ₁₁ BrO ₃ | Not available | Data not available | Data not available |
| 5-Bromo-2-isopropoxybenzoic acid | C ₁₀ H ₁₁ BrO ₃ | 62176-16-3 | Data not available | Data not available |
| 4-isopropoxybenzoic acid | C ₁₀ H ₁₂ O ₃ | 13205-46-4 | 164-167 °C (lit.) [1] | Insoluble in water. Soluble in ethanol, ether, and dichloromethane. [1] |

Experimental Protocols for Property Determination

The following sections detail standardized methodologies for determining the melting point and solubility of aromatic carboxylic acids like **2-Bromo-5-isopropoxybenzoic acid**.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Methodology:

A capillary melting point method is commonly employed.

- **Sample Preparation:** A small, dry sample of the crystalline compound is finely powdered and packed into a capillary tube to a height of 2-3 mm.
- **Apparatus:** A calibrated melting point apparatus with a heating block and a thermometer or a digital temperature sensor is used.

- **Heating:** The capillary tube is placed in the heating block, and the temperature is raised at a steady rate (e.g., 10-20 °C per minute for a preliminary measurement).
- **Observation:** The temperature at which the first drop of liquid appears (T_1) and the temperature at which the entire sample becomes a clear liquid (T_2) are recorded.
- **Refined Measurement:** The process is repeated with a fresh sample, and as the temperature approaches the previously determined melting range, the heating rate is slowed to 1-2 °C per minute to obtain a more accurate measurement. The melting point is reported as the range $T_1 - T_2$.

Solubility Determination

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution.

Methodology:

A qualitative solubility test can be performed to determine the solubility of the compound in various solvents.

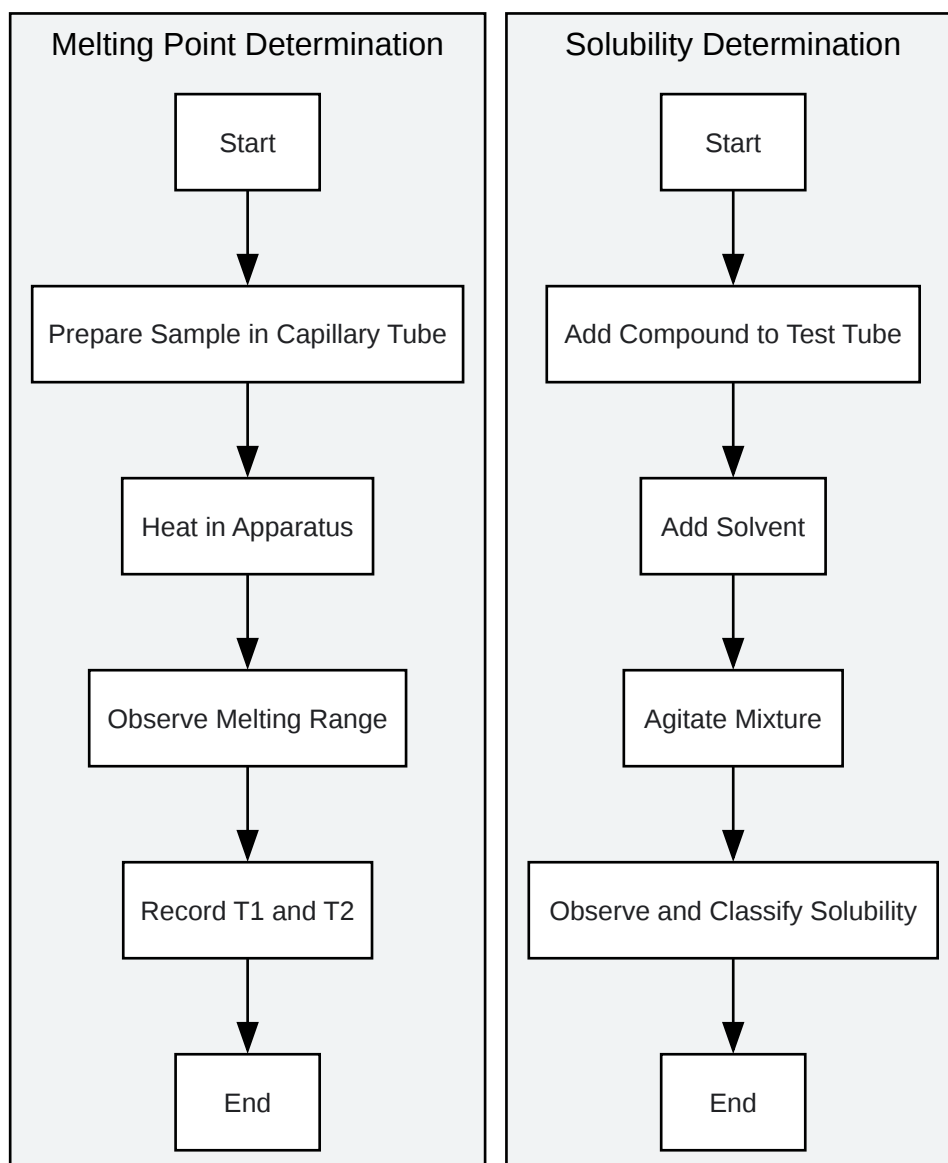
- **Solvent Selection:** A range of solvents with varying polarities should be tested, including water, ethanol, methanol, acetone, ethyl acetate, dichloromethane, and hexane.
- **Procedure:**
 - Add approximately 10-20 mg of the compound to a test tube.
 - Add 1 mL of the selected solvent to the test tube.
 - Vigorously agitate the mixture for 1-2 minutes at a controlled temperature (e.g., room temperature).
 - Visually inspect the mixture to determine if the solid has dissolved.
- **Classification:**
 - **Soluble:** The solid completely dissolves, forming a clear solution.

- Partially Soluble: A significant portion of the solid dissolves, but some undissolved particles remain.
- Insoluble: The solid does not appear to dissolve.

Visualized Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocols for determining the melting point and solubility of a chemical compound.

Workflow for Physical Property Determination



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Caption: Workflow for determining the melting point and solubility of a chemical compound.

This guide provides a framework for understanding and determining the key physical properties of **2-Bromo-5-isopropoxybenzoic acid**. While direct data is currently elusive, the provided comparative data and experimental protocols offer a robust starting point for researchers in the field.

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References

- 1. chembk.com [chembk.com]
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Phone: (601) 213-4426

Email: info@benchchem.com